

Application Notes and Protocols for BACE1-IN-13 in Cell Culture

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Compound of Interest

Compound Name: *Bace1-IN-13*

Cat. No.: *B12392940*

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Introduction

BACE1-IN-13, also identified as Compound 36, is a potent, orally active, and brain-penetrant inhibitor of Beta-secretase 1 (BACE1). BACE1 is a key aspartyl protease in the amyloidogenic pathway, responsible for the initial cleavage of the Amyloid Precursor Protein (APP). This cleavage is the rate-limiting step in the production of amyloid-beta (A β) peptides, particularly the neurotoxic A β 42 isoform, which is a hallmark of Alzheimer's disease pathology. Inhibition of BACE1 is a primary therapeutic strategy aimed at reducing A β production. **BACE1-IN-13** has demonstrated high potency in both enzymatic and cellular assays, making it a valuable tool for in vitro studies of Alzheimer's disease.^[1]

Data Presentation

The inhibitory activity of **BACE1-IN-13** has been quantified in both enzymatic and cell-based assays. The following tables summarize the key quantitative data for easy comparison.

Parameter	Value	Assay Type	Reference
IC50	2.9 nM	BACE1 Enzymatic Assay	[2]
IC50	1.3 nM	hA β 42 Cellular Assay	[1] [2]
BACE2 IC50	11.5 nM	Enzymatic Assay	[1]
Cathepsin D IC50	> 100 μ M	Enzymatic Assay	[1]

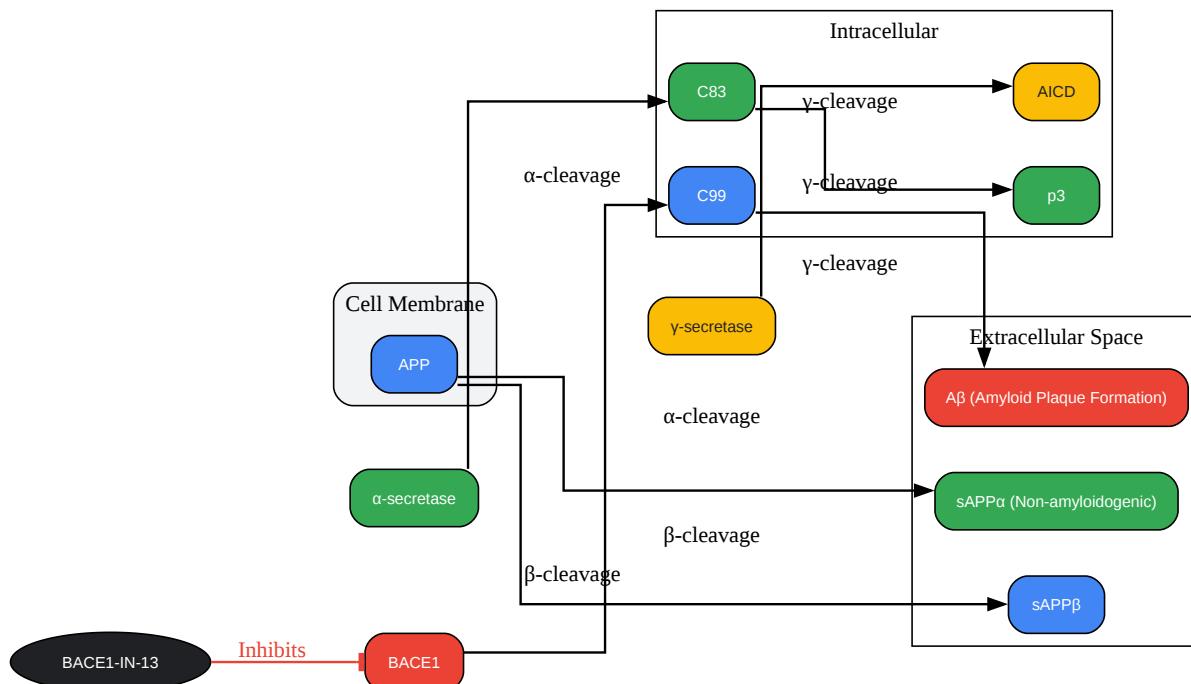
Table 1: In Vitro Inhibitory Activity of **BACE1-IN-13**.

Parameter	Value	Assay Type	Reference
hERG IC50	> 10 μ M	Cardiovascular Safety Assay	[1]
P-glycoprotein Efflux Ratio	5.3	Cell-Based Efflux Assay	[1]
Metabolic Stability (Human Liver Microsomes)	8% metabolized after 15 min at 1 μ M	In Vitro Metabolism Assay	[1]

Table 2: Selectivity and Safety Profile of **BACE1-IN-13**.

Signaling Pathway

BACE1-IN-13 targets the amyloidogenic pathway by directly inhibiting the enzymatic activity of BACE1. The diagram below illustrates the canonical amyloid precursor protein (APP) processing pathway and the point of intervention for **BACE1-IN-13**.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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